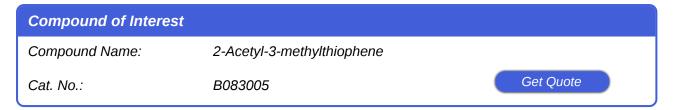


An In-Depth Technical Guide to 1-(3-methylthiophen-2-yl)ethanone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of 1-(3-methylthiophen-2-yl)ethanone, a key thiophene derivative. This document is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and drug discovery.

Chemical Identity and Properties

IUPAC Name: 1-(3-methylthiophen-2-yl)ethanone

This compound is also known by other names such as **2-Acetyl-3-methylthiophene**.[1] The structural representation and key chemical data are summarized below.

Table 1: Chemical and Physical Properties



Property	Value	Source
Molecular Formula	C7H8OS	[1]
Molecular Weight	140.203 g/mol	[1]
CAS Number	13679-72-6	[1]
Boiling Point	98-99 °C (at 14 mmHg)	
Density	1.124 g/mL (at 25 °C)	_
Appearance	Not specified	_
Melting Point	Not available	-
Solubility	Not specified	

Spectroscopic Data

The structural elucidation of 1-(3-methylthiophen-2-yl)ethanone is confirmed through various spectroscopic techniques. The expected spectral data are summarized below.

Table 2: Spectroscopic Data

Technique	Data
¹ H NMR	Expected signals for a methyl group on the thiophene ring, two aromatic protons on the thiophene ring, and a methyl group of the acetyl moiety.
¹³ C NMR	Expected signals corresponding to the carbon atoms of the thiophene ring, the methyl substituent, the carbonyl group, and the acetyl methyl group.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound, along with characteristic fragmentation patterns of acetylthiophenes.



Synthesis of 1-(3-methylthiophen-2-yl)ethanone

The primary method for the synthesis of 1-(3-methylthiophen-2-yl)ethanone is the Friedel-Crafts acylation of 3-methylthiophene. This electrophilic aromatic substitution reaction introduces an acetyl group onto the thiophene ring, predominantly at the 2-position due to the directing effect of the methyl group.

Experimental Protocol: Friedel-Crafts Acylation of 3-Methylthiophene

This protocol outlines a general procedure for the synthesis of 1-(3-methylthiophen-2-yl)ethanone.

Materials:

- 3-Methylthiophene
- Acetyl chloride
- Anhydrous aluminum chloride (AlCl₃)
- Dichloromethane (CH₂Cl₂)
- Hydrochloric acid (HCl), concentrated
- Saturated sodium bicarbonate solution (NaHCO₃)
- Anhydrous magnesium sulfate (MgSO₄)
- Ice

Procedure:

- In a round-bottomed flask equipped with a magnetic stirrer and a reflux condenser, suspend anhydrous aluminum chloride in dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Cool the suspension in an ice bath to 0 °C.



- Slowly add acetyl chloride to the cooled suspension with continuous stirring.
- To this mixture, add a solution of 3-methylthiophene in dichloromethane dropwise,
 maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional period (the reaction progress can be monitored by Thin Layer Chromatography).
- Upon completion, carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.
- Separate the organic layer using a separatory funnel.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Figure 1: Synthesis Workflow



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Caption: A generalized workflow for the synthesis of 1-(3-methylthiophen-2-yl)ethanone.

Chemical Reactivity and Potential Biological Significance

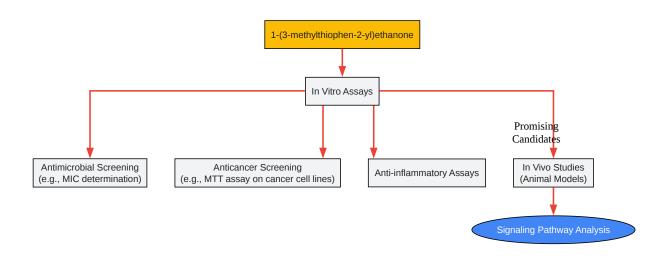
The chemical reactivity of 1-(3-methylthiophen-2-yl)ethanone is primarily centered around the acetyl group and the thiophene ring. The ketone functionality allows for a variety of reactions such as reductions, oxidations, and condensation reactions to form more complex molecules like chalcones and Schiff bases. The thiophene ring can undergo further electrophilic substitution, although the acetyl group is deactivating.

Thiophene derivatives are known to exhibit a wide range of biological activities, and compounds containing the acetylthiophene scaffold have been investigated for their potential as antimicrobial, anti-inflammatory, and anticancer agents.[2] The biological activity of thiophene-containing drugs is sometimes linked to their metabolism, which can involve the formation of reactive metabolites through oxidation of the thiophene ring.

While specific biological data for 1-(3-methylthiophen-2-yl)ethanone is not extensively documented in publicly available literature, its structural similarity to other biologically active thiophenes suggests it could be a valuable scaffold for the development of novel therapeutic agents. The modulation of various signaling pathways by thiophene-containing compounds has been reported, often involving kinase inhibition or interaction with other key cellular targets. Further research is warranted to explore the specific biological activities and mechanisms of action of 1-(3-methylthiophen-2-yl)ethanone and its derivatives.

Figure 2: Potential Biological Evaluation Workflow





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Caption: A conceptual workflow for the biological evaluation of 1-(3-methylthiophen-2-yl)ethanone.

Conclusion

1-(3-methylthiophen-2-yl)ethanone is a valuable heterocyclic ketone with well-defined chemical properties and established synthetic routes. Its structural features make it an attractive starting material for the synthesis of a diverse range of derivatives. While its specific biological profile remains to be fully elucidated, the known therapeutic potential of related thiophene compounds suggests that 1-(3-methylthiophen-2-yl)ethanone and its analogs are promising candidates for future drug discovery and development efforts. This technical guide provides a foundational understanding for researchers and scientists to build upon in their exploration of this versatile molecule.

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